

Floverine: Uncharted Territory in Neuroscience Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Floverine*

Cat. No.: B1672849

[Get Quote](#)

Despite a comprehensive search of scientific literature and chemical databases, there is currently no available information to suggest that **Floverine** has any established applications in neuroscience research. Efforts to find data on its mechanism of action, effects on signaling pathways, or use in experimental neuroscience protocols have been unsuccessful.

Floverine, chemically identified as 2-(3,5-dimethoxyphenoxy)ethanol, is listed in chemical databases such as PubChem.^[1] However, these entries lack information on its biological activity or any history of its use in neurological studies. The synonym "LL 1452" also does not yield any relevant results in the context of neuroscience.^[1]

It is possible that the query about **Floverine**'s applications in neuroscience stems from a confusion with other similarly named or acting compounds. For instance, searches for "**Floverine**" have sometimes led to information about Fenoverine, a known smooth muscle relaxant that acts by modulating calcium channels.^{[2][3]} Another compound that has appeared in related searches is Papaverine, an opium alkaloid that also functions as a smooth muscle relaxant and vasodilator, with a mechanism that may involve phosphodiesterase inhibition and effects on calcium channels.^{[4][5][6][7]}

Given the complete absence of scientific literature on **Floverine**'s use in neuroscience, it is not possible to provide the requested detailed application notes, experimental protocols, or data tables. The signaling pathways and experimental workflows involving this compound in a neuroscience context are unknown.

Researchers, scientists, and drug development professionals interested in neuromodulatory compounds are encouraged to verify the identity of the molecule of interest. In the event that "**Floverine**" is a novel or proprietary compound not yet described in public-facing scientific literature, any information regarding its use would be held by the developing entity. As it stands, the scientific community has not published any findings on the application of **Floverine** in neuroscience research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Floverine | C10H14O4 | CID 71918 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pharmacodynamic profile of fenoverine, a novel modulator of smooth muscle motility - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Fenoverine: a novel synchronizer of smooth muscle motility by interference with cellular calcium flow - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The difference in the inhibitory mechanisms of papaverine on vascular and intestinal smooth muscles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. go.drugbank.com [go.drugbank.com]
- 6. Papaverine | C20H21NO4 | CID 4680 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. encyclopedia.pub [encyclopedia.pub]
- To cite this document: BenchChem. [Floverine: Uncharted Territory in Neuroscience Research]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1672849#floverine-applications-in-neuroscience-research>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com